

Proquinazid-(propoxy-d7): A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Proquinazid-(propoxy-d7)*

CAS No.: *2140327-37-1*

Cat. No.: *B15561877*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling information for **Proquinazid-(propoxy-d7)**. **Proquinazid-(propoxy-d7)** is a deuterated analog of the fungicide Proquinazid. As specific safety data for the deuterated form is not readily available, this guide is largely based on the data for the non-labeled compound, Proquinazid. The toxicological and physicochemical properties are expected to be very similar. However, it is crucial to handle all chemical substances with the utmost care and to consult the specific Safety Data Sheet (SDS) provided by the supplier. **Proquinazid-(propoxy-d7)** is intended for research use only and is not for medicinal, household, or other uses.

Introduction

Proquinazid-(propoxy-d7) is a stable isotope-labeled version of Proquinazid, a quinazolinone fungicide. The replacement of seven hydrogen atoms with deuterium in the propoxy group makes it a valuable tool in analytical and metabolic studies. Its primary application is as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry

(LC-MS). The increased mass allows for clear differentiation from the non-labeled analyte, enabling accurate quantification in complex matrices.

Proquinazid itself is an effective fungicide used to control powdery mildew on various crops. Its mode of action involves the inhibition of spore germination and appressorium formation.^[1] Understanding the safety and handling of Proquinazid is therefore paramount for researchers utilizing its deuterated analog.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for Proquinazid. This information is critical for risk assessment and for designing safe experimental protocols.

Table 1: Physicochemical Properties of Proquinazid

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₇ IN ₂ O ₂	[2]
Molecular Weight	372.20 g/mol	[3]
CAS Number	189278-12-4	[2]
Appearance	White crystalline powder	[4]
Melting Point	62 °C	[4]
Water Solubility	0.00093 g/L	[4]
log(P)	5.5	[4]
Vapor Pressure	0.00009 Pa	[4]
Density	1.57 g/cm ³	[4]

Table 2: Toxicological Data for Proquinazid

Endpoint	Value	Species	Reference
Acute Oral LD ₅₀	4846 mg/kg	Rat (female)	[4]
Acute Dermal LD ₅₀	>5000 mg/kg	Rat	
Acute Inhalation LC ₅₀ (4h)	>5.2 mg/L	Rat	
Eye Irritation	Not an irritant	[4]	
Skin Irritation	Not an irritant	[4]	
Carcinogenicity	Suspected of causing cancer (GHS Category 2)	[3]	
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects	[4]	
Acceptable Daily Intake (ADI)	0.01 mg/kg bw/day	[4]	

Hazard Identification and Safety Precautions

Based on the data for Proquinazid, the primary hazards are its potential carcinogenicity and its high toxicity to aquatic life. When handling **Proquinazid-(propoxy-d7)**, it is crucial to adhere to the following safety protocols:

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles or a face shield.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
- Body Protection: Wear a lab coat or other protective clothing.
- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols may be generated, use a respirator with an appropriate filter.

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use in a well-ventilated area, preferably in a chemical fume hood. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Store away from incompatible materials.

First Aid Measures

- **After Inhalation:** Move to fresh air. If breathing is difficult, give oxygen.
- **After Skin Contact:** Immediately wash with soap and plenty of water. Remove contaminated clothing.
- **After Eye Contact:** Rinse cautiously with water for several minutes.
- **After Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek medical advice immediately.

Disposal

Dispose of waste material in accordance with local, state, and federal regulations. Avoid release to the environment.

Experimental Protocols

Proquinazid-(propoxy-d7) is primarily used as an internal standard in quantitative analytical methods. Below is a detailed methodology for a typical LC-MS/MS analysis.

Quantitative Analysis of Proquinazid in a Sample Matrix using LC-MS/MS with Proquinazid-(propoxy-d7) as an Internal Standard

Objective: To accurately determine the concentration of Proquinazid in a given sample (e.g., environmental water, biological matrix) using a stable isotope-labeled internal standard to correct for matrix effects and variations in sample preparation and instrument response.

Materials:

- Proquinazid analytical standard
- **Proquinazid-(propoxy-d7)** internal standard
- High-purity solvents (e.g., acetonitrile, methanol, water)
- Formic acid or ammonium formate (for mobile phase modification)
- Sample matrix
- Solid Phase Extraction (SPE) cartridges (if sample cleanup is required)
- LC-MS/MS system

Methodology:

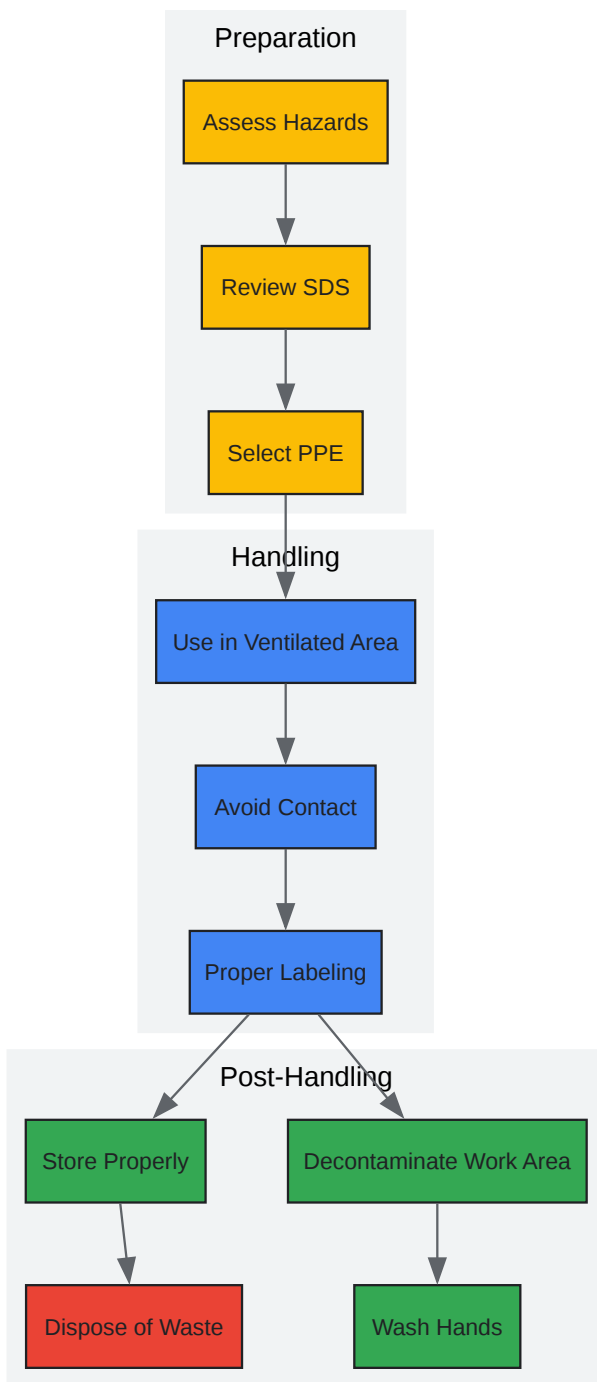
- Preparation of Stock Solutions:
 - Prepare a stock solution of Proquinazid (e.g., 1 mg/mL) in a suitable solvent (e.g., acetonitrile).
 - Prepare a stock solution of **Proquinazid-(propoxy-d7)** (e.g., 1 mg/mL) in the same solvent.
- Preparation of Calibration Standards:
 - Prepare a series of calibration standards by spiking a blank matrix with known concentrations of the Proquinazid analytical standard.
 - To each calibration standard, add a constant, known amount of the **Proquinazid-(propoxy-d7)** internal standard solution.
- Sample Preparation:
 - To the unknown sample, add the same constant, known amount of the **Proquinazid-(propoxy-d7)** internal standard solution as was added to the calibration standards.

- If necessary, perform sample cleanup using a suitable technique like SPE to remove interfering components.
- LC-MS/MS Analysis:
 - Inject the prepared calibration standards and samples onto the LC-MS/MS system.
 - Develop a chromatographic method to achieve good separation of Proquinazid from matrix components.
 - Optimize the mass spectrometer parameters for the detection of both Proquinazid and **Proquinazid-(propoxy-d7)**. This involves selecting appropriate precursor and product ions for Multiple Reaction Monitoring (MRM).
- Data Analysis:
 - For each injection, determine the peak area of the analyte (Proquinazid) and the internal standard (**Proquinazid-(propoxy-d7)**).
 - Calculate the ratio of the analyte peak area to the internal standard peak area for each calibration standard and the unknown sample.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte for the calibration standards.
 - Determine the concentration of Proquinazid in the unknown sample by interpolating its peak area ratio on the calibration curve.

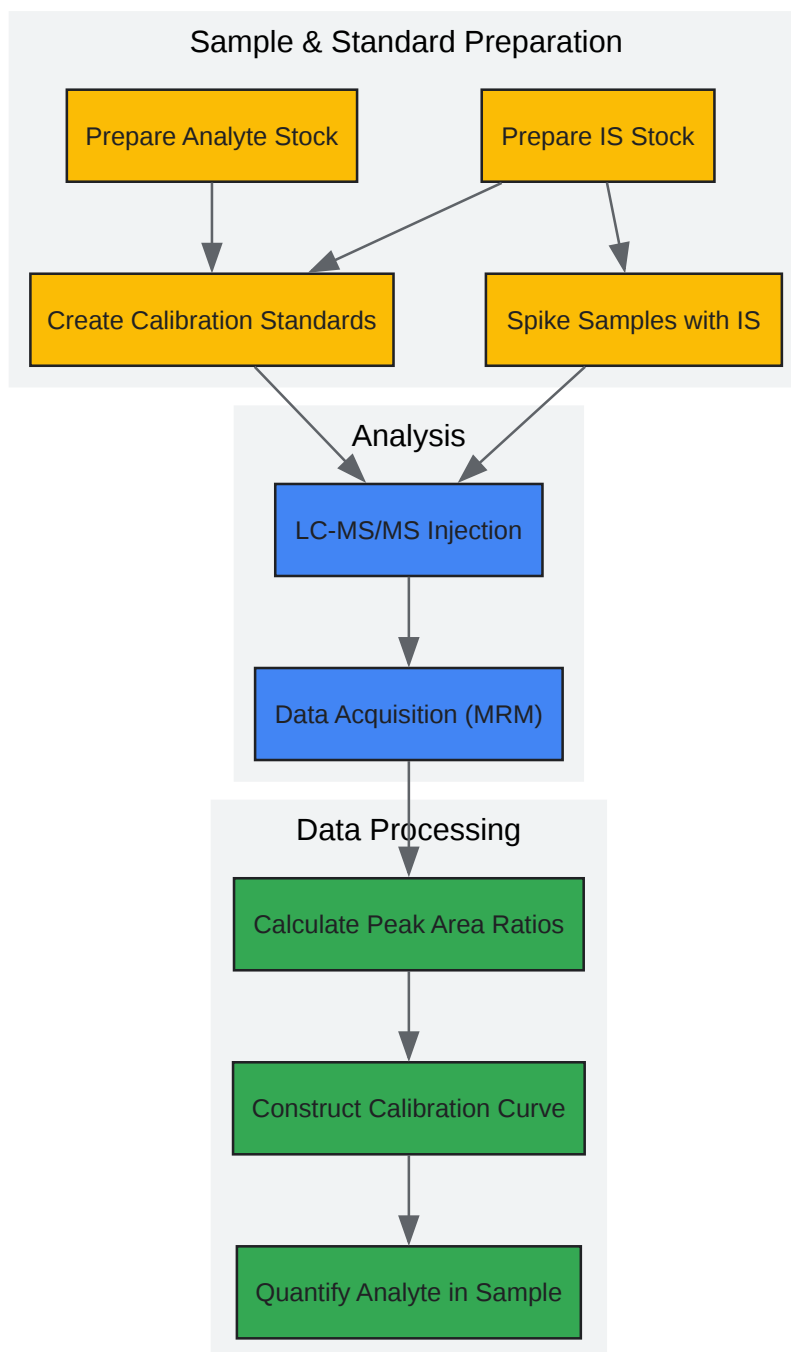
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the safe handling and application of **Proquinazid-(propoxy-d7)**.

General Laboratory Safety Workflow for Handling Chemical Compounds



Analytical Workflow for Quantitative Analysis Using an Internal Standard

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